

# Commercial Suppliers and Availability of Oxprenolol-d7: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxprenolol-d7

Cat. No.: B3025736

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Oxprenolol is a non-selective beta-adrenergic receptor antagonist that has been utilized in the treatment of conditions such as hypertension, angina pectoris, and arrhythmias.<sup>[1][2][3]</sup> Its deuterated analog, **Oxprenolol-d7**, serves as an invaluable tool in clinical and research settings, primarily as an internal standard for the highly sensitive and specific quantification of oxprenolol in biological matrices. The incorporation of seven deuterium atoms provides a distinct mass shift, enabling precise measurement by mass spectrometry-based techniques like liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), without altering the compound's chemical properties. This guide provides an in-depth overview of the commercial availability of **Oxprenolol-d7**, its core applications, and detailed experimental considerations.

## Commercial Availability

**Oxprenolol-d7** is available from several specialized chemical suppliers. It is typically offered as a solid, either as the free base or as a hydrochloride salt, with purity levels generally exceeding 98%. Researchers should note that this compound is intended for research and development purposes only and not for human or veterinary use.<sup>[4][5]</sup>

Supplier	Product Name	CAS Number	Molecular Formula	Available Forms	Purity
Cayman Chemical	Oxprenolol-d7	1189805-10-4	C <sub>15</sub> H <sub>16</sub> D <sub>7</sub> NO <sub>3</sub>	Solid	≥98%
LGC Standards	Oxprenolol-d7 Hydrochloride	1189649-47-5	C <sub>15</sub> H <sub>17</sub> D <sub>7</sub> CIN O <sub>3</sub>	Neat Solid	Not specified
Clinivex	Oxprenolol-d7	Not specified	C <sub>15</sub> H <sub>16</sub> D <sub>7</sub> NO <sub>3</sub>	Solid (10mg, 50mg, 100mg)	Not specified
Clearsynth	Oxprenolol-d7 Hydrochloride	1189649-47-5	C <sub>15</sub> H <sub>17</sub> D <sub>7</sub> CIN O <sub>3</sub>	Solid	Not specified
Santa Cruz Biotechnology	Oxprenolol-d7 Hydrochloride	1189649-47-5	C <sub>15</sub> H <sub>17</sub> D <sub>7</sub> CIN O <sub>3</sub>	Solid	Not specified
Pharmaffiliates	Oxprenolol-d7 Hydrochloride	1189649-47-5	C <sub>15</sub> H <sub>17</sub> D <sub>7</sub> CIN O <sub>3</sub>	White Solid	Not specified
Benchchem	Oxprenolol-d7 Hydrochloride	1189649-47-5	C <sub>15</sub> H <sub>17</sub> D <sub>7</sub> CIN O <sub>3</sub>	Solid	Not specified

## Mechanism of Action: Beta-Adrenergic Receptor Blockade

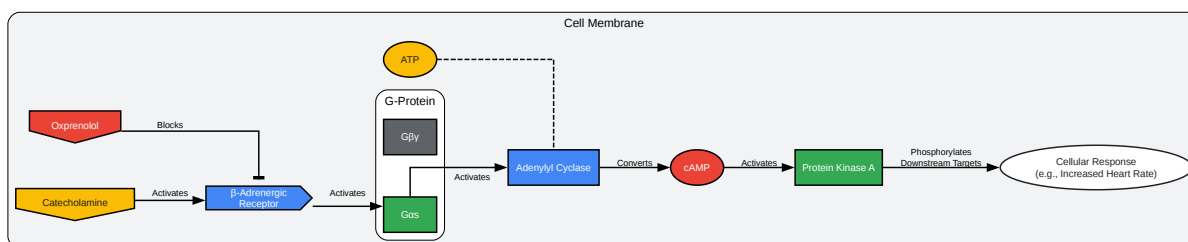
Oxprenolol functions by competitively blocking beta-1 (β<sub>1</sub>) and beta-2 (β<sub>2</sub>) adrenergic receptors. These receptors are integral components of the sympathetic nervous system and are activated by the catecholamines epinephrine and norepinephrine.

- **β<sub>1</sub>-Adrenergic Receptors:** Predominantly located in the heart, stimulation of these receptors leads to an increase in heart rate, contractility, and conduction velocity. By blocking these

receptors, oxprenolol reduces cardiac workload.

- $\beta$ 2-Adrenergic Receptors: Found in the smooth muscles of the bronchioles and blood vessels, their activation leads to relaxation (bronchodilation and vasodilation). Blockade of these receptors can lead to bronchoconstriction and vasoconstriction.

The signaling cascade initiated by the activation of beta-adrenergic receptors involves the Gs alpha subunit of a G protein, which in turn activates adenylyl cyclase to produce the second messenger cyclic AMP (cAMP). cAMP then activates Protein Kinase A (PKA), leading to various downstream cellular effects. Oxprenolol, by blocking the initial receptor binding, inhibits this entire cascade.



[Click to download full resolution via product page](#)

Caption: Beta-Adrenergic Receptor Signaling Pathway and the Inhibitory Action of Oxprenolol.

## Experimental Protocols

### Quantification of Oxprenolol in Human Plasma using LC-MS/MS with Oxprenolol-d7 as an Internal Standard

This protocol provides a general framework for the quantitative analysis of oxprenolol in a biological matrix. Optimization of specific parameters will be required for individual instruments and experimental conditions.

#### 1. Materials and Reagents:

- Oxprenolol analytical standard
- **Oxprenolol-d7** (internal standard)
- Human plasma (blank)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

#### 2. Preparation of Stock and Working Solutions:

- Oxprenolol Stock Solution (1 mg/mL): Accurately weigh and dissolve oxprenolol in methanol.
- **Oxprenolol-d7** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Oxprenolol-d7** in methanol.
- Working Solutions: Prepare serial dilutions of the oxprenolol stock solution in a 50:50 mixture of acetonitrile and water to create calibration standards. Prepare a working solution of the **Oxprenolol-d7** IS at an appropriate concentration.

### 3. Sample Preparation (Protein Precipitation):

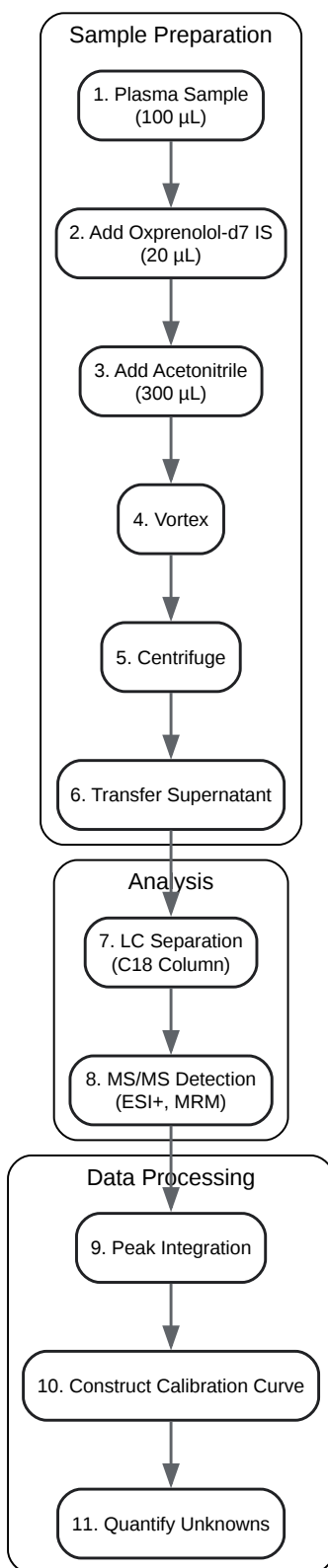
- Pipette 100  $\mu$ L of plasma sample (calibration standard, quality control, or unknown) into a microcentrifuge tube.
- Add 20  $\mu$ L of the **Oxprenolol-d7** IS working solution.
- Add 300  $\mu$ L of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

### 4. LC-MS/MS Conditions (Illustrative):

- LC Column: A suitable C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to separate oxprenolol from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both oxprenolol and **Oxprenolol-d7**. These will need to be determined empirically.

### 5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of oxprenolol to **Oxprenolol-d7** against the concentration of the calibration standards.
- Determine the concentration of oxprenolol in unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

Caption: General workflow for the quantification of oxprenolol in plasma using LC-MS/MS.

## Conclusion

**Oxprenolol-d7** is a readily available and essential tool for researchers and drug development professionals engaged in pharmacokinetic, pharmacodynamic, and bioequivalence studies of oxprenolol. Its use as an internal standard ensures the accuracy and precision of analytical methods. The information provided in this guide serves as a comprehensive resource for the procurement and application of this deuterated compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Oxprenolol Hydrochloride? [synapse.patsnap.com]
- 3. What is the mechanism of Oxprenolol? [synapse.patsnap.com]
- 4. ahajournals.org [ahajournals.org]
- 5. Molecular Mechanisms Underlying  $\beta$ -Adrenergic Receptor-Mediated Cross-Talk between Sympathetic Neurons and Immune Cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Availability of Oxprenolol-d7: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025736#commercial-suppliers-and-availability-of-oxprenolol-d7]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)